

An In-depth Technical Guide to the Physical Properties of 1,6-Cyclodecanedione

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,6-Cyclodecanedione

Cat. No.: B1615606

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **1,6-cyclodecanedione**, with a focus on its melting and boiling points. This document is intended to serve as a valuable resource for professionals in research and development who require accurate physical data for this compound in their work.

Introduction to 1,6-Cyclodecanedione

1,6-Cyclodecanedione is a cyclic organic compound with the chemical formula $C_{10}H_{16}O_2$. It belongs to the class of diketones and is characterized by a ten-membered carbon ring containing two ketone functional groups at the 1 and 6 positions. This structure makes it a subject of interest in various fields of organic chemistry, including conformational analysis and as a precursor in the synthesis of more complex molecules. A precise understanding of its physical properties is fundamental for its application and manipulation in a laboratory setting.

Physical Properties

The determination of a compound's melting and boiling points serves as a crucial first step in its characterization, offering insights into its purity and the nature of its intermolecular forces.

Quantitative Data Summary

The available physical property data for **1,6-cyclodecanedione** is summarized in the table below. It is important to note that while a boiling point has been reported by chemical suppliers,

a specific, experimentally determined melting point is not readily available in publicly accessible literature. The National Institute of Standards and Technology (NIST) has indicated the availability of critically evaluated thermophysical data, including triple point temperature, through its subscription-based Web Thermo Tables (WTT).^{[1][2]}

Physical Property	Value	Source
Molecular Formula	C ₁₀ H ₁₆ O ₂	[3]
Molecular Weight	168.23 g/mol	[3][4]
Boiling Point	approx. 295.9 °C at 760 mmHg	[4][5]
Melting Point	Data not publicly available	
CAS Registry Number	38734-05-3	[4]

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of melting and boiling points for organic compounds like **1,6-cyclodecanedione**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following is a general protocol for melting point determination using a capillary method.

Methodology:

- **Sample Preparation:** A small amount of the finely powdered, dry sample of **1,6-cyclodecanedione** is packed into a capillary tube, which is sealed at one end. The packing should be compact to ensure uniform heat transfer.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which typically consists of a heated block or an oil bath and a thermometer or a digital temperature sensor.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.

- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range.
- Purity Indication: A sharp melting range (typically 0.5-2 °C) is indicative of a pure compound. A broad melting range suggests the presence of impurities.

Boiling Point Determination

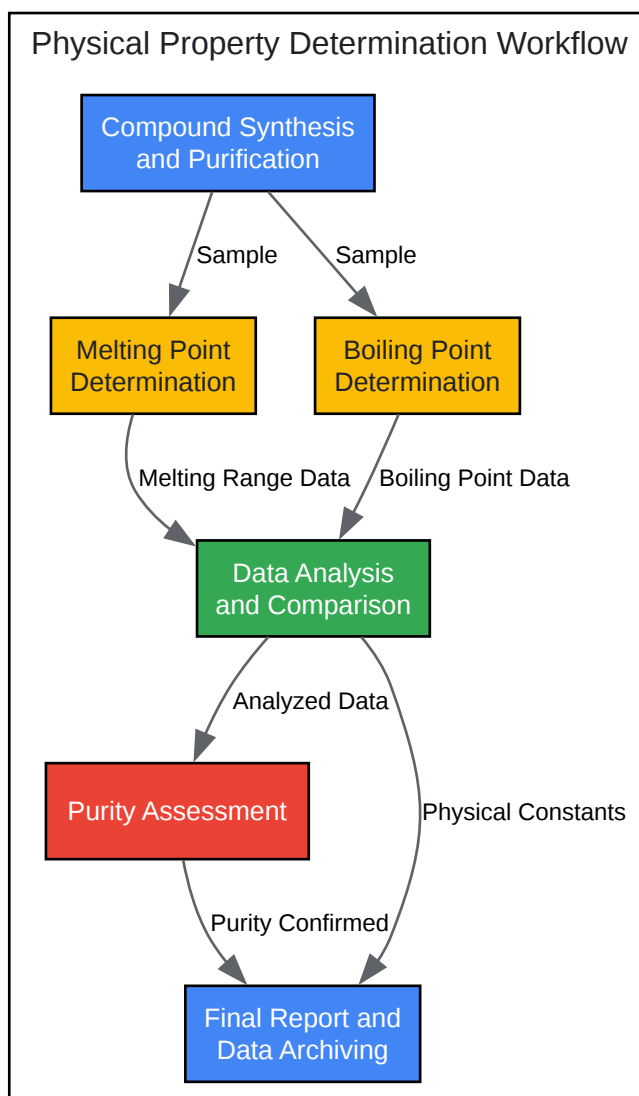
The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The normal boiling point is measured at an atmospheric pressure of 760 mmHg.

Methodology (Micro Boiling Point Determination):

- Sample Preparation: A small volume (a few drops) of liquid **1,6-cyclodecanedione** is placed in a small test tube or a fusion tube.
- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- Heating: The test tube is attached to a thermometer and heated in a suitable apparatus, such as a Thiele tube or a heating block.
- Observation: As the liquid is heated, a stream of bubbles will emerge from the open end of the inverted capillary tube. The heating is continued until a steady stream of bubbles is observed.
- Cooling and Measurement: The heat source is then removed, and the liquid is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the determination and reporting of the physical properties of a chemical compound like **1,6-cyclodecanedione**.



[Click to download full resolution via product page](#)

Caption: Workflow for Determining Physical Properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,6-cyclodecanedione -- Critically Evaluated Thermophysical Property Data from NIST/TRC Web Thermo Tables (WTT) [wtt-pro.nist.gov]
- 2. 1,6-Cyclodecanedione [webbook.nist.gov]
- 3. Cyclodecane-1,6-dione | C₁₀H₁₆O₂ | CID 266998 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1,6-Cyclodecanedione (CAS 38734-05-3) - Supplier [benchchem.com]
- 5. 38734-05-3 | cyclodecane-1,6-dione [chemindex.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 1,6-Cyclodecanedione]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1615606#physical-properties-of-1-6-cyclodecanedione-melting-point-boiling-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com